

1-Boc-3-(hydroxymethyl)pyrrolidine CAS number and structure

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Compound of Interest

Compound Name: 1-Boc-3-(hydroxymethyl)pyrrolidine

Cat. No.: B054581

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An In-depth Technical Guide to **1-Boc-3-(hydroxymethyl)pyrrolidine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Boc-3-(hydroxymethyl)pyrrolidine, also known as tert-butyl 3-(hydroxymethyl)pyrrolidine-1-carboxylate, is a versatile heterocyclic building block crucial in medicinal chemistry and organic synthesis. Its unique structure, featuring a pyrrolidine ring with a strategically placed hydroxymethyl group and a Boc-protecting group, allows for selective functionalization and the creation of complex molecular architectures.^{[1][2]} This guide provides a comprehensive overview of its chemical properties, synthesis, and significant applications, particularly in the development of novel therapeutics.

Core Chemical Identity and Properties

1-Boc-3-(hydroxymethyl)pyrrolidine is primarily available as a racemic mixture and as individual enantiomers, each with distinct CAS numbers. The tert-butoxycarbonyl (Boc) protecting group enhances its stability and solubility in organic solvents, making it an ideal intermediate for multi-step syntheses.^[1] The presence of the primary alcohol offers a reactive site for further modifications, such as oxidation, esterification, or etherification.^[3]

Chemical Structure

The molecular structure consists of a five-membered pyrrolidine ring. The nitrogen atom is protected by a tert-butoxycarbonyl (Boc) group, and a hydroxymethyl (-CH₂OH) group is attached to the carbon at the 3-position.

- Molecular Formula: C₁₀H₁₉NO₃ [\[1\]](#)
- Molecular Weight: 201.26 g/mol [\[1\]](#)

Physicochemical and Identification Data

The properties of the racemic compound and its common enantiomers are summarized below for easy comparison.

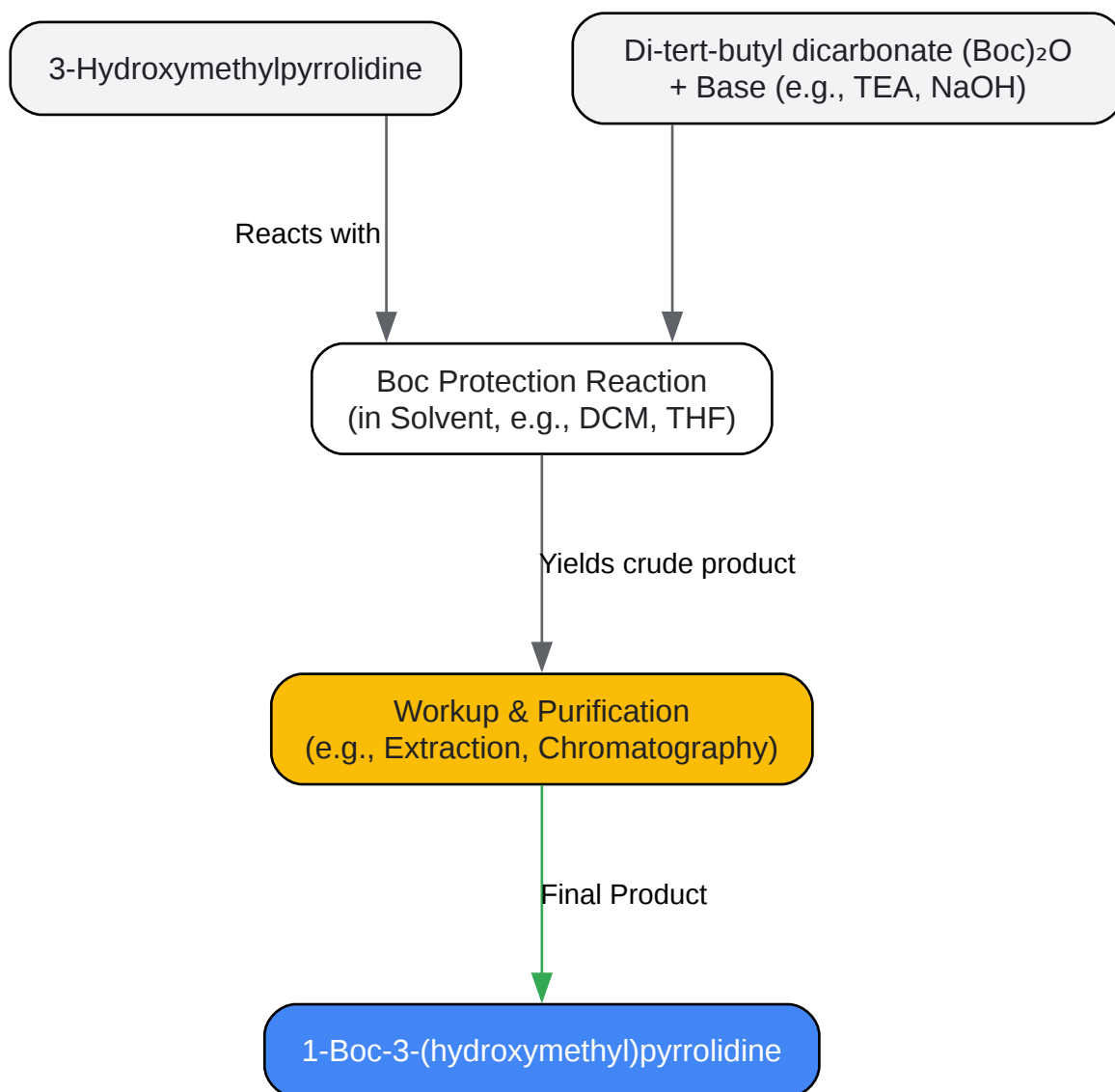
Property	Racemic	(S)-Enantiomer	(R)-Enantiomer	Reference(s)
CAS Number	114214-69-6	199174-24-8	138108-72-2	[1][4][5]
Synonyms	tert-butyl 3-(hydroxymethyl)pyrrolidine-1-carboxylate	(S)-1-Boc-3-(hydroxymethyl)pyrrolidine	(R)-1-Boc-3-pyrrolidinemethanol	[1][4][5]
Appearance	Colorless oil	Data not consistently available	Data not consistently available	[1]
Purity	≥ 98% (HPLC)	≥ 97%	Data not consistently available	[1][6]
Storage Conditions	0 - 8 °C	Room Temperature, Sealed in dry	Data not consistently available	[1][4]
MDL Number	MFCD02179040	MFCD03094726	Data not consistently available	[1][7]
PubChem ID	5237175	11216348	Data not consistently available	[1][7]

Synthesis and Experimental Protocols

The most common synthesis route involves the N-protection of 3-hydroxymethylpyrrolidine. This method is efficient and yields a high-purity product.[3] An alternative pathway begins with epichlorohydrin, which undergoes reduction and cyclization reactions.[8]

General Synthesis Workflow

The diagram below illustrates a typical synthetic pathway for preparing **1-Boc-3-(hydroxymethyl)pyrrolidine** from its unprotected precursor.



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General synthesis workflow for **1-Boc-3-(hydroxymethyl)pyrrolidine**.

Detailed Experimental Protocol: Boc Protection of 3-Hydroxymethylpyrrolidine

This protocol describes a standard procedure for the synthesis of **1-Boc-3-(hydroxymethyl)pyrrolidine**.

Materials:

- 3-Hydroxymethylpyrrolidine

- Di-tert-butyl dicarbonate ((Boc)₂O)
- Triethylamine (TEA) or Sodium Hydroxide (NaOH)
- Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Round-bottom flask, magnetic stirrer, addition funnel, and standard glassware for extraction and filtration.

Procedure:

- **Dissolution:** Dissolve 3-hydroxymethylpyrrolidine (1.0 eq) in the chosen solvent (e.g., DCM) in a round-bottom flask equipped with a magnetic stirrer. Cool the flask to 0 °C in an ice bath.
- **Base Addition:** Add the base (e.g., Triethylamine, 1.1 eq) to the solution.
- **Boc Anhydride Addition:** Dissolve di-tert-butyl dicarbonate (1.1 eq) in a minimal amount of the same solvent and add it dropwise to the reaction mixture via an addition funnel over 30 minutes, maintaining the temperature at 0 °C.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for 12-16 hours.
- **Monitoring:** Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Quenching and Workup:**
 - Quench the reaction by adding water.
 - Transfer the mixture to a separatory funnel.

- Wash the organic layer sequentially with saturated NaHCO_3 solution and brine.
- Separate the organic layer, dry it over anhydrous MgSO_4 or Na_2SO_4 , and filter.
- Purification: Concentrate the filtrate under reduced pressure to obtain the crude product. If necessary, purify the resulting oil via column chromatography on silica gel to yield the final product, **1-Boc-3-(hydroxymethyl)pyrrolidine**.^[3]

Applications in Drug Discovery and Development

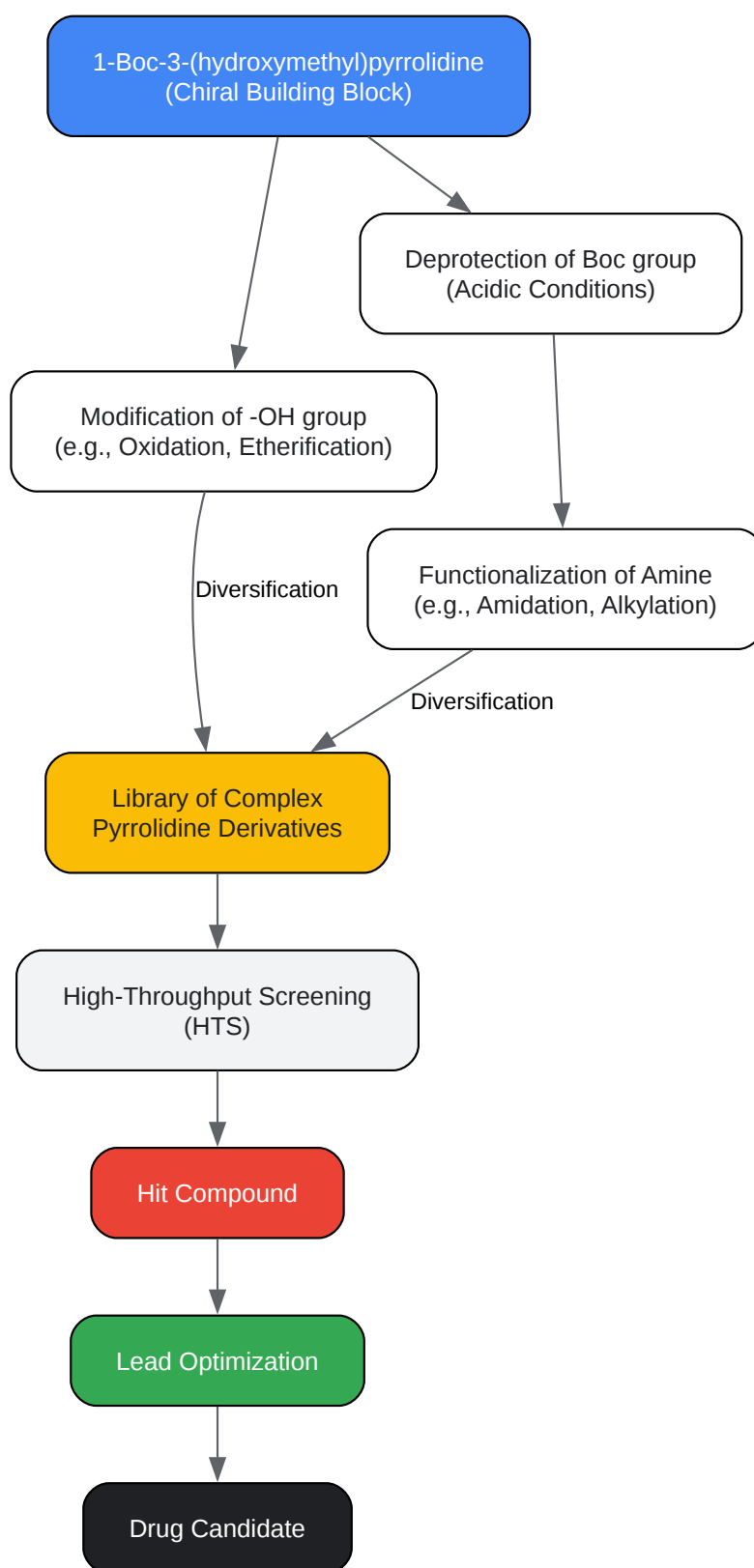
The pyrrolidine scaffold is a privileged structure in medicinal chemistry, appearing in numerous FDA-approved drugs.^[9] **1-Boc-3-(hydroxymethyl)pyrrolidine** serves as a key building block for synthesizing a wide range of biologically active molecules due to its favorable properties and dual reactivity.^{[2][10]}

Role as a Versatile Intermediate

The compound's Boc-protected amine and free hydroxyl group allow for sequential or orthogonal chemical modifications. This makes it an invaluable starting material for creating complex molecules with precise stereochemistry.^[11] Its applications span multiple therapeutic areas.

- **Neurological Disorders:** It is crucial for synthesizing pyrrolidine derivatives that target neurological pathways, including nicotinic acetylcholine receptors, which are implicated in conditions like Alzheimer's disease and schizophrenia.^{[1][11]}
- **Metabolic Diseases:** It is a key intermediate in the synthesis of SR9009, a REV-ERB nuclear receptor agonist with potential applications in treating metabolic and sleep disorders.^[3]
- **Oncology:** The compound is used to synthesize inhibitors of Fibroblast Growth Factor Receptors (FGFR1/2/3/4), which are targets in cancer therapy.^[12]
- **Peptide Chemistry:** It is employed in peptide synthesis where the Boc group serves to protect the amine during coupling reactions.^[1]

The diagram below illustrates the logical flow of using this intermediate in a drug discovery pipeline.



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Role of **1-Boc-3-(hydroxymethyl)pyrrolidine** in a drug discovery workflow.

Conclusion

1-Boc-3-(hydroxymethyl)pyrrolidine is a high-value chemical intermediate with significant applications in modern pharmaceutical research. Its structural features provide chemists with a reliable and versatile platform for the synthesis of novel, biologically active compounds. The availability of high-purity starting materials like this is essential for streamlining the drug discovery process, from initial lab-scale synthesis to the development of clinical candidates.^[13] As research into complex diseases evolves, the importance of such foundational building blocks in creating next-generation therapeutics will continue to grow.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. nbinnno.com [nbinnno.com]
- 4. (S)-1-Boc-(3-Hydroxymethyl)pyrrolidine - CAS:199174-24-8 - Sunway Pharm Ltd [3wpharm.com]
- 5. 138108-72-2|(R)-tert-Butyl 3-(hydroxymethyl)pyrrolidine-1-carboxylate|BLD Pharm [bldpharm.com]
- 6. biocompare.com [biocompare.com]
- 7. tert-butyl (3S)-3-(hydroxymethyl)pyrrolidine-1-carboxylate | C10H19NO3 | CID 1514341 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. CN105924379A - Preparation method of 1-BOC-3-hydroxymethyl pyrrolidine - Google Patents [patents.google.com]
- 9. bldpharm.com [bldpharm.com]
- 10. Pyrrolidine in Drug Discovery: A Versatile Scaffold for Novel Biologically Active Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 11. nbinnno.com [nbinnno.com]

- 12. medchemexpress.com [medchemexpress.com]
- 13. bocsci.com [bocsci.com]
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